

# o-Tolidine CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: o-Tolidine

Cat. No.: B045760

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An In-depth Technical Guide to **o-Tolidine**

## Core Substance Identification

**o-Tolidine**, also known as 3,3'-dimethylbenzidine, is an organic compound that has historically seen wide application as a reagent in analytical chemistry and as an intermediate in the synthesis of dyes. This guide provides a comprehensive overview of its fundamental properties, applications, and relevant experimental protocols for researchers, scientists, and drug development professionals.

Identifier	Value	Citation
CAS Number	119-93-7	[1][2][3][4]
Molecular Formula	C14H16N2	[1][2]
Molecular Weight	212.29 g/mol	[2][4]
Synonyms	Orthotolidine, 3,3'- Dimethylbenzidine, 4,4'- Diamino-3,3'-dimethylbiphenyl	[2][3]

## Physicochemical Properties

**o-Tolidine** is a crystalline solid, appearing as white to reddish crystals or powder, which may darken upon exposure to air.[5] It is slightly soluble in water but soluble in alcohol and ether.[6]

Property	Value	Citation
Melting Point	128 - 131 °C	[1][7][8]
Boiling Point	200 °C	[1]
Flash Point	100 °C (closed cup)	[1][8]
Solubility in Water	Slightly soluble	[3][9]

## Applications in Research and Development

**o-Tolidine** has been utilized in various analytical and synthetic applications:

- **Colorimetric Reagent:** It is a sensitive colorimetric reagent for the detection of gold and free chlorine in water.[4][8][9]
- **Dye and Pigment Intermediate:** It serves as a precursor in the manufacturing of azo dyes and pigments for textiles, leather, and paper.[6][7][9]
- **Analytical Chemistry:** It has been employed in clinical laboratories for tests such as the determination of blood glucose and the presumptive identification of blood.[6][10][11][12]
- **Biological Stains:** **o-Tolidine** is a component of the biological stain Trypan Blue.[6]

## Experimental Protocols

### Colorimetric Detection of Residual Chlorine

The **o-tolidine** method is a colorimetric technique for the quantitative determination of free and total residual chlorine in water. The method is based on the oxidation of **o-tolidine** by chlorine, which produces a yellow-colored holoquinone. The intensity of the color is proportional to the chlorine concentration.[13][14]

Reagent Preparation (Acidic **o-Tolidine** Solution):

- Weigh 1.0 g of **o-tolidine** (the dihydrochloride salt is often preferred for better solubility).
- In a fume hood, dissolve the **o-tolidine** in 150 mL of concentrated hydrochloric acid.

- Dilute the solution to 1 liter with deionized water.
- Store the reagent in a dark, glass-stoppered bottle. The solution is stable for approximately six months.[\[13\]](#)

#### Protocol for Total Residual Chlorine:

- Take a 10 mL water sample in a clean test tube or cuvette.
- Add 0.5 mL of the acidic **o-tolidine** reagent to the sample.
- Mix the solution by inverting the tube a few times.
- The reaction with free residual chlorine is almost instantaneous, while the reaction with combined residual chlorine is slower. This time-dependent color development allows for differentiation between free and total residual chlorine.
- The color intensity is measured using a spectrophotometer or a visual color comparator.[\[13\]](#)

#### Quantitative Data Summary for Residual Chlorine in Greywater:

Parameter	Batch Method	Sequential Injection Method
Linear Range	0 - 3.0 mg Cl <sub>2</sub> /L	0 - 5.0 mg Cl <sub>2</sub> /L
Limit of Quantification	0.2 mg Cl <sub>2</sub> /L	0.5 mg Cl <sub>2</sub> /L

Note: The reaction of **o-tolidine** with chlorine can be slower in complex matrices like greywater. For accurate analysis in such samples, filtration may be required. Samples with high Total Organic Carbon (TOC) may not be suitable for this method.[\[13\]](#)

## Presumptive Identification of Blood

The orthotolidine test can be used for the presumptive identification of bloodstains. The iron in hemoglobin has peroxidase-like activity, which liberates oxygen from hydrogen peroxide. This oxygen then oxidizes the **o-tolidine**, resulting in a color change.[\[10\]](#)

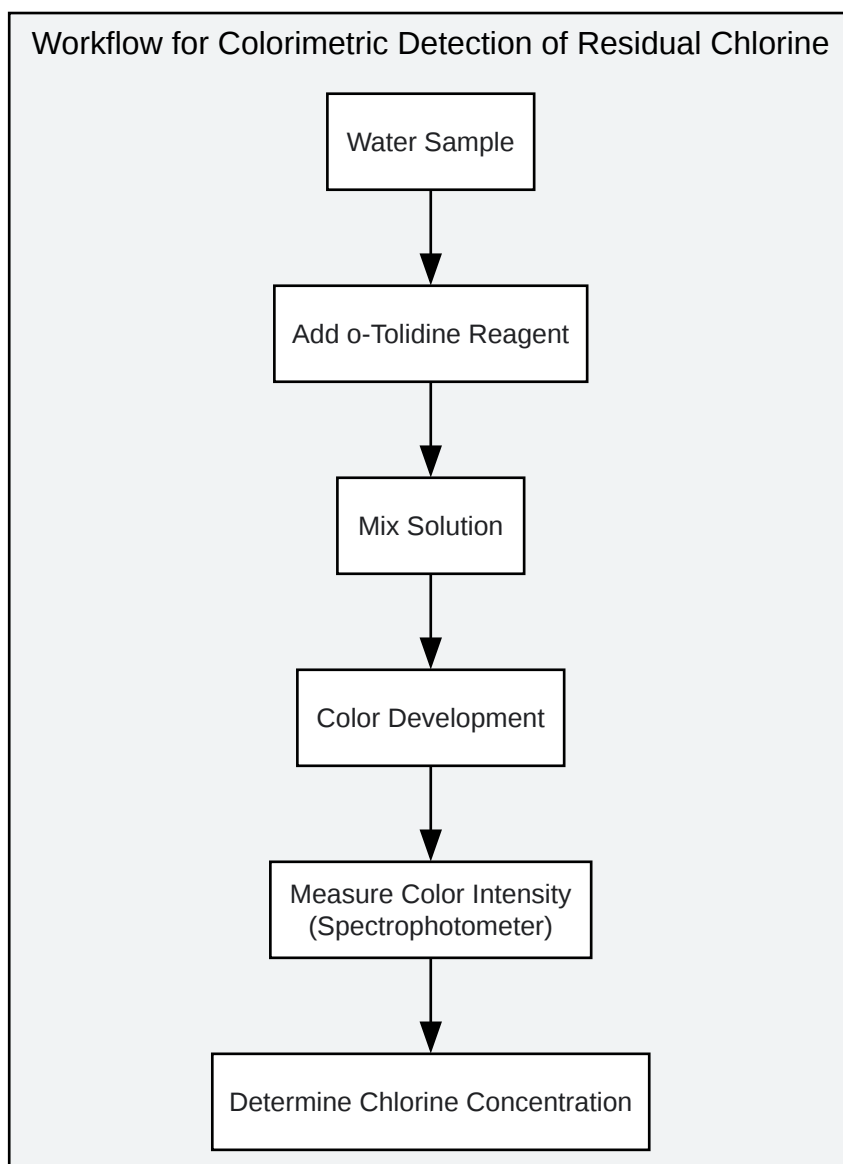
#### Reagent Preparation:

- Orthotolidine Solution (100 mL):
  - 1.5 grams orthotolidine
  - 40 mL ethanol
  - 30 mL glacial acetic acid
  - 30 mL distilled water
- 3% Hydrogen Peroxide (stored in a dark bottle)[[10](#)]

Procedure:

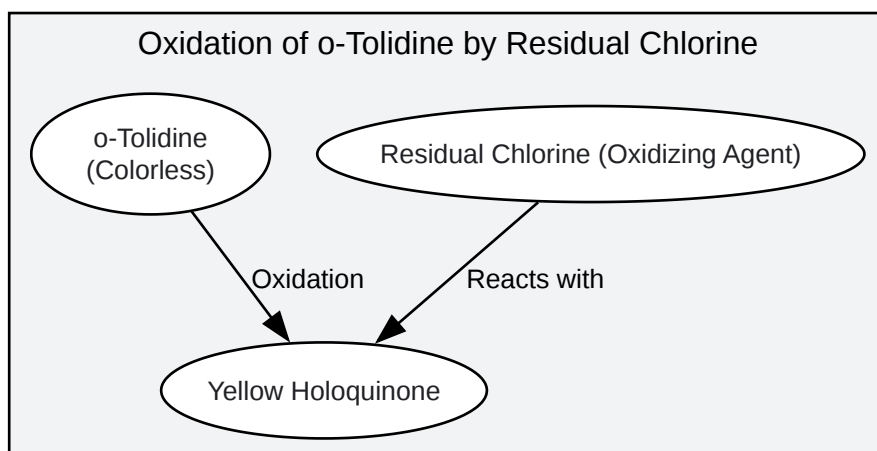
A positive result is indicated by the development of a green or blue color within 10 seconds. A negative result remains yellow. This test is highly sensitive and can detect blood at high dilutions.[[10](#)]

## Diagrams



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Caption: General experimental workflow for the colorimetric detection of residual chlorine.



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Caption: Oxidation of **o-Tolidine** by residual chlorine to form a yellow holoquinone.

## Safety and Handling

**o-Tolidine** is considered toxic and is classified as a Group 2B carcinogen by the IARC, meaning it is "possibly carcinogenic to humans".<sup>[3]</sup> Animal studies have indicated that exposure to **o-tolidine** can lead to the development of tumors.<sup>[3]</sup> It can be absorbed through the skin, and inhalation may cause respiratory irritation.<sup>[6]</sup>

Precautionary Measures:

- Handling: Use in a well-ventilated area, preferably under a chemical fume hood.<sup>[15][16]</sup> Avoid formation of dust and aerosols.<sup>[16]</sup>
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.<sup>[15][16]</sup>
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.<sup>[15]</sup>
- Disposal: Dispose of waste according to local regulations. Do not let this chemical enter the environment.<sup>[16]</sup>

This technical guide provides a foundational understanding of **o-tolidine** for professionals in research and drug development. Due to its potential health hazards, it is imperative to adhere

to strict safety protocols when handling this compound.

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- To cite this document: BenchChem. [o-Tolidine CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045760#o-tolidine-cas-number-and-molecular-formula]

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